

Application Notes and Protocols for Ethyl Phthalyl Ethyl Glycolate in Materials Science

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Compound of Interest

Compound Name: Ethyl phthalyl ethyl glycolate

Cat. No.: B167182

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These application notes provide a comprehensive overview of the use of Ethyl Phthalyl Ethyl Glycolate (EPEG) in materials science, focusing on its role as a plasticizer in polymer formulations. Due to the limited availability of specific performance data for EPEG in publicly accessible literature, representative data based on the well-characterized phthalate plasticizer Di(2-ethylhexyl) phthalate (DEHP) in Polyvinyl Chloride (PVC) is presented to illustrate the expected effects and testing methodologies.

Introduction

Ethyl phthalyl ethyl glycolate (CAS No. 84-72-0) is a phthalate ester recognized for its utility as a plasticizer in various polymers.[1][2] Its primary function is to increase the flexibility, durability, and workability of otherwise rigid materials by reducing the intermolecular forces between polymer chains.[3] EPEG is a colorless to pale yellow liquid with a slight odor and is miscible with most organic solvents, though it has limited solubility in water.[2] It has applications in adhesives, coatings, and as an indirect food additive.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl Phthalyl Ethyl Glycolate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₆ O ₆	[4]
Molecular Weight	280.27 g/mol	[4]
Appearance	Colorless to Almost colorless clear liquid	[2]
Boiling Point	160-170 °C @ 0.1 Torr	
Melting Point	20 °C	
Density	1.2 ± 0.1 g/cm ³	
Water Solubility	<799 mg/L (20 °C)	[2]
Refractive Index	1.509	

Applications in Materials Science

The primary application of **Ethyl Phthalyl Ethyl Glycolate** in materials science is as a plasticizer, predominantly for Polyvinyl Chloride (PVC). Plasticizers like EPEG are essential for converting rigid PVC into a flexible material suitable for a wide range of applications, including:

- Flexible Films and Sheets: For packaging, upholstery, and waterproofing applications.
- Wire and Cable Insulation: To provide flexibility and prevent cracking.
- Adhesives and Coatings: To modify viscosity and improve film formation.[5]
- Medical Tubing and Bags: Where flexibility and biocompatibility are crucial (though the use of phthalates in medical devices is subject to regulatory scrutiny).

Performance Data (Representative)

The following tables present representative data on the effect of a phthalate plasticizer on the mechanical and thermal properties of PVC. This data is illustrative and based on the typical performance of a general-purpose phthalate like DEHP, as specific data for EPEG is not readily available.

Table 1: Effect of Phthalate Plasticizer Concentration on Mechanical Properties of PVC

Plasticizer Concentration (phr*)	Tensile Strength (MPa)	Elongation at Break (%)	100% Modulus (MPa)
0	55.2	5	54.5
20	25.5	250	15.2
40	20.7	350	10.3
60	17.2	420	7.6

*phr: parts per hundred parts of resin by weight.

Table 2: Effect of Phthalate Plasticizer Concentration on Thermal Properties of PVC

Plasticizer Concentration (phr)	Glass Transition Temperature (Tg) (°C)	TGA Onset of Decomposition (°C)
0	85	250
20	45	245
40	10	240
60	-20	235

Experimental Protocols

Detailed methodologies for key experiments to evaluate the performance of **Ethyl Phthalyl Ethyl Glycolate** as a plasticizer are provided below.

Protocol for Evaluating Mechanical Properties of Plasticized PVC

Objective: To determine the effect of EPEG concentration on the tensile strength, elongation at break, and modulus of PVC, following ASTM D638.

Materials and Equipment:

- PVC resin
- **Ethyl Phthalyl Ethyl Glycolate (EPEG)**
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Two-roll mill
- Compression molding press
- Universal Testing Machine (UTM) with grips for plastics
- Dumbbell-shaped cutting die (ASTM D638 Type IV)
- Micrometer

Procedure:

- Compounding:
 - On a two-roll mill heated to 160-170°C, blend 100 parts by weight of PVC resin with a specified amount of EPEG (e.g., 20, 40, 60 phr) and 2-3 phr of a thermal stabilizer.
 - Mill the components until a homogeneous sheet is formed (typically 5-10 minutes).
- Sample Preparation:
 - Compression mold the milled sheets into plaques of a specified thickness (e.g., 2 mm) at a temperature of 170-180°C and a pressure of 10 MPa for 5 minutes.
 - Allow the molded plaques to cool to room temperature under pressure.
 - Cut dumbbell-shaped test specimens from the plaques using the cutting die.
- Testing:
 - Measure the thickness and width of the narrow section of each specimen.

- Mount the specimen in the grips of the Universal Testing Machine.
- Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.
- Record the load and elongation throughout the test.
- Data Analysis:
 - Calculate the tensile strength by dividing the maximum load by the original cross-sectional area.
 - Calculate the elongation at break as the percentage change in length at the point of fracture.
 - Determine the 100% modulus by dividing the stress at 100% elongation by the strain (1.0).

Protocol for Thermal Analysis of Plasticized PVC

Objective: To determine the effect of EPEG on the glass transition temperature (T_g) and thermal stability of PVC using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Materials and Equipment:

- Plasticized PVC samples (from Protocol 5.1)
- Differential Scanning Calorimeter (DSC)
- Thermogravimetric Analyzer (TGA)
- Aluminum pans for DSC and TGA

Procedure for DSC (ASTM D3418):

- Sample Preparation:
 - Cut a small sample (5-10 mg) from the plasticized PVC plaque and place it in an aluminum DSC pan.

- Seal the pan.
- DSC Analysis:
 - Place the sample pan and an empty reference pan in the DSC cell.
 - Heat the sample from room temperature to a temperature above the expected T_g (e.g., 100°C) at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$) under a nitrogen atmosphere.
 - Cool the sample back to room temperature at a controlled rate.
 - Perform a second heating scan under the same conditions as the first.
- Data Analysis:
 - Determine the glass transition temperature (T_g) from the midpoint of the step change in the heat flow curve of the second heating scan.

Procedure for TGA (ASTM E1131):

- Sample Preparation:
 - Place a small sample (10-20 mg) of the plasticized PVC in a TGA pan.
- TGA Analysis:
 - Place the pan in the TGA furnace.
 - Heat the sample from room temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., $10^{\circ}\text{C}/\text{min}$) under a nitrogen atmosphere.
 - Record the sample weight as a function of temperature.
- Data Analysis:
 - Determine the onset of decomposition temperature from the TGA curve, which indicates the thermal stability of the material.

Protocol for Measuring Plasticizer Migration (Leaching)

Objective: To quantify the migration of EPEG from PVC into a liquid simulant.

Materials and Equipment:

- Plasticized PVC film samples
- Food simulant (e.g., ethanol/water mixture or a fatty food simulant like isooctane)
- Glass vials with screw caps
- Analytical balance
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Constant temperature incubator

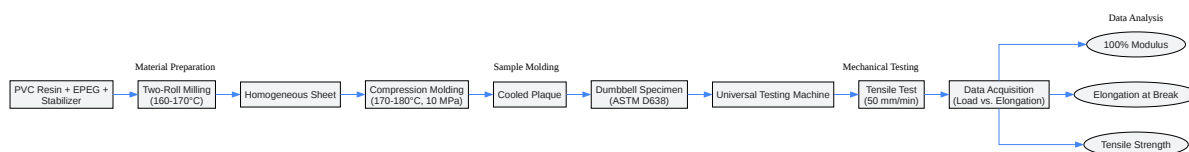
Procedure:

- Sample Preparation:
 - Cut precisely dimensioned samples of the plasticized PVC film (e.g., 2 cm x 2 cm).
 - Accurately weigh each sample.
- Leaching Test:
 - Place each PVC sample in a glass vial and add a known volume of the food simulant.
 - Seal the vials and place them in an incubator at a controlled temperature (e.g., 40°C) for a specified period (e.g., 24, 48, 72 hours).
- Analysis of Leached Plasticizer:
 - After the incubation period, remove the PVC sample from the vial.
 - Take an aliquot of the simulant and analyze it using GC-MS to determine the concentration of EPEG that has leached into the liquid. A calibration curve prepared with known

concentrations of EPEG in the simulant will be required.

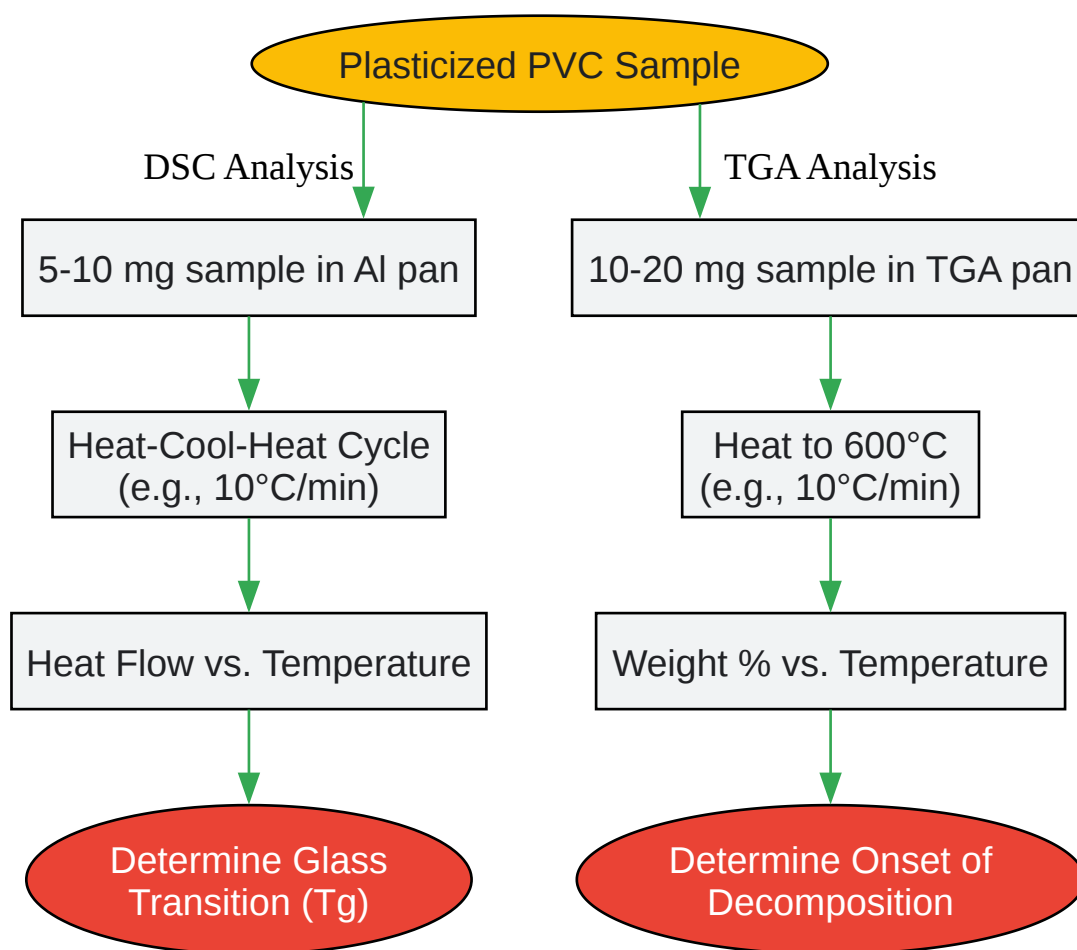
- Data Analysis:
 - Calculate the total mass of EPEG that has migrated from the PVC sample into the simulant.
 - Express the migration as a percentage of the initial weight of the plasticizer in the sample or as mass per unit surface area.

Visualizations



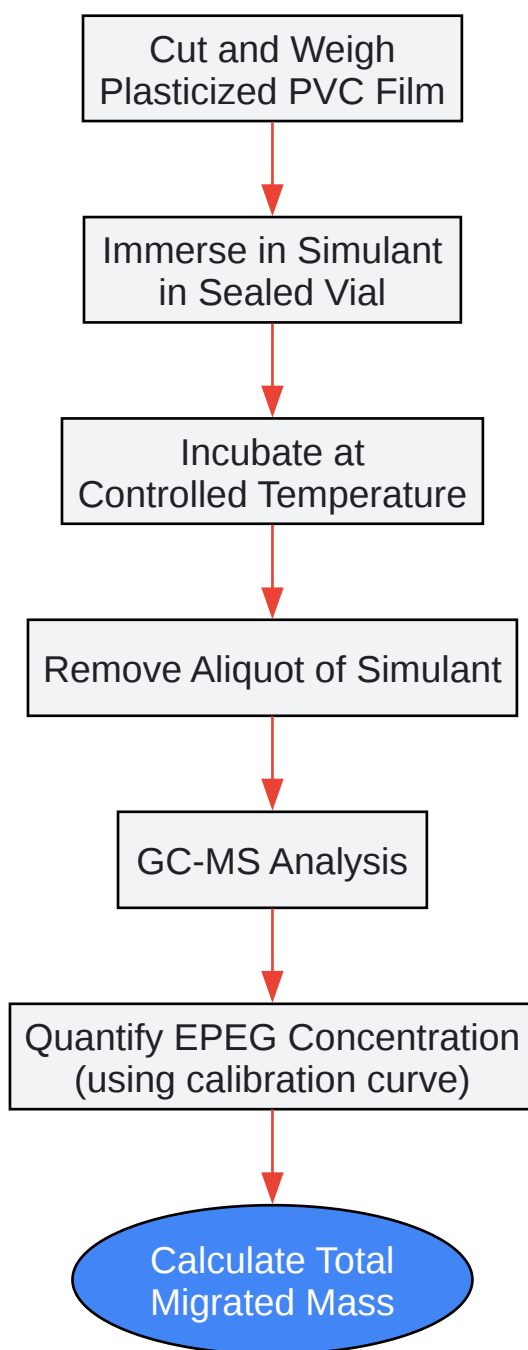
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Caption: Workflow for Mechanical Property Evaluation.



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Caption: Workflow for Thermal Analysis.



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Caption: Workflow for Plasticizer Migration Testing.

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